

Preparation of BCX 1470 Methanesulfonate Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: BCX 1470 methanesulfonate

Cat. No.: B1139478

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Introduction

BCX 1470 methanesulfonate is a potent, synthetic, small-molecule inhibitor of serine proteases, with particular activity against key enzymes of the complement system.^[1] It has been identified as an effective inhibitor of Factor D and C1s, crucial components of the alternative and classical complement pathways, respectively.^{[1][2]} This document provides detailed protocols for the preparation of **BCX 1470 methanesulfonate** stock solutions for use in in vitro and in vivo experimental settings.

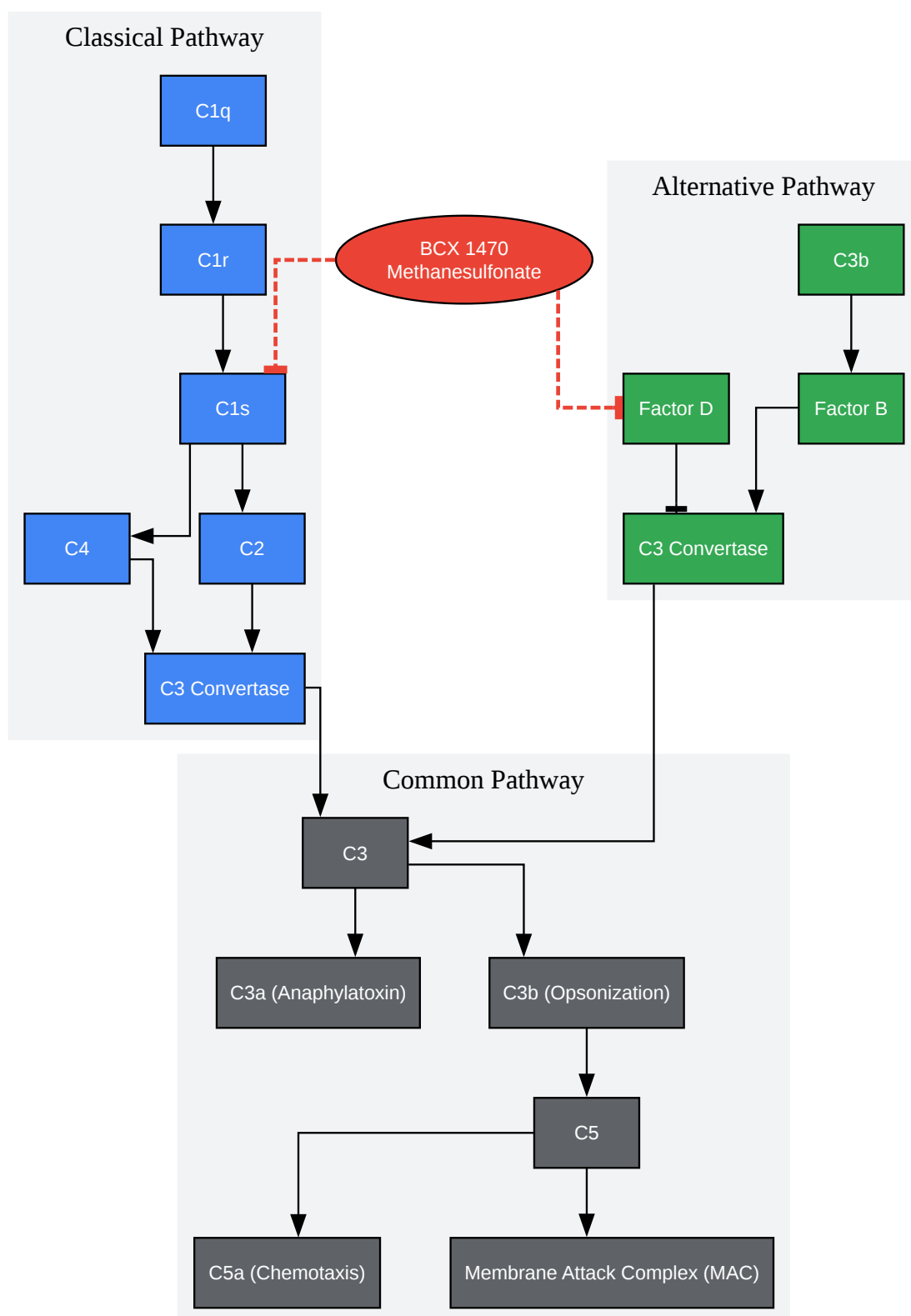
Physicochemical and Inhibitory Properties

BCX 1470 methanesulfonate is the methanesulfonic acid salt form of BCX 1470, which generally offers enhanced water solubility and stability compared to the free base form.^[2]

Property	Value	Reference
Molecular Formula	C15H14N2O5S3	[1]
Molecular Weight	398.48 g/mol	[1]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO (≥ 33.33 mg/mL or 83.64 mM)	
IC50 (Factor D)	96 nM	[1][2]
IC50 (C1s)	1.6 nM	[1][2]
IC50 (Trypsin)	326 nM	[1]

Signaling Pathway Inhibition

BCX 1470 methanesulfonate exerts its inhibitory effects on the complement cascade, a critical component of the innate immune system. The complement system can be activated through three main pathways: the classical, alternative, and lectin pathways. BCX 1470 targets enzymes in the classical and alternative pathways.



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Inhibition of Complement Pathways by BCX 1470.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **BCX 1470 methanesulfonate** in dimethyl sulfoxide (DMSO), suitable for further dilution in aqueous buffers for in vitro assays.

Materials:

- **BCX 1470 methanesulfonate** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- **Weighing the Compound:** Accurately weigh a precise amount of **BCX 1470 methanesulfonate** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.985 mg of the compound (Molecular Weight = 398.48 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the weighed compound. For the 3.985 mg example, add 1 mL of DMSO. It is recommended to use newly opened DMSO to avoid moisture, which can impact solubility.
- **Dissolution:** Vortex the solution vigorously until the compound is completely dissolved. If precipitation is observed, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution.[\[3\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

- Storage Conditions: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4] Ensure the tubes are tightly sealed to prevent moisture absorption.

Concentration	Solvent	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	DMSO	0.398 mg	1.992 mg	3.985 mg
5 mM	DMSO	1.992 mg	9.962 mg	19.924 mg
10 mM	DMSO	3.985 mg	19.924 mg	39.848 mg

Preparation of Working Solutions for In Vitro Assays

For most cell-based or enzymatic assays, the DMSO stock solution needs to be further diluted in an appropriate aqueous buffer. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.

Procedure:

- Perform serial dilutions of the 10 mM DMSO stock solution in the desired assay buffer to achieve the final working concentrations.
- Always add the DMSO stock solution to the buffer while vortexing to ensure rapid mixing and prevent precipitation of the compound.
- Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **BCX 1470 methanesulfonate** tested.

Preparation of a Formulation for In Vivo Studies

For administration in animal models, **BCX 1470 methanesulfonate** can be formulated in a vehicle suitable for injection. The following is a representative protocol for a formulation that can be administered, for example, intraperitoneally or subcutaneously.

Materials:

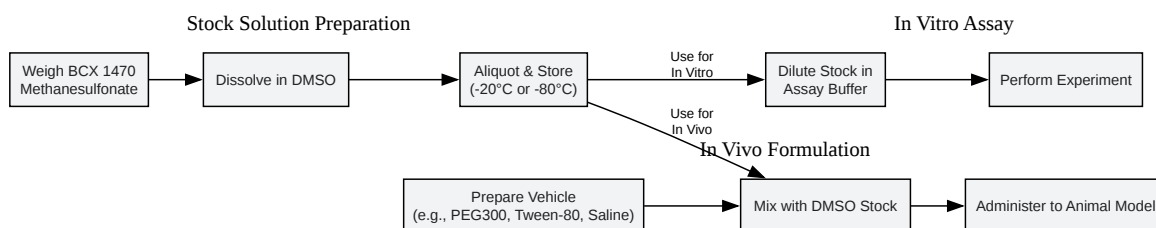
- 10 mM **BCX 1470 methanesulfonate** in DMSO (as prepared above)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Sterile Saline (0.9% NaCl)

Procedure for a 1 mL Working Solution:

- To 400 μ L of PEG300, add 100 μ L of the 10 mM **BCX 1470 methanesulfonate** DMSO stock solution. Mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until a clear solution is formed.
- Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix thoroughly.[4]

This protocol results in a final vehicle composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[4] The final concentration of **BCX 1470 methanesulfonate** in this example would be 1 mM. The dosage can be adjusted by altering the initial concentration of the DMSO stock solution or the volume administered.

Experimental Workflow



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Workflow for BCX 1470 Methanesulfonate Preparation and Use.

Safety Precautions

Standard laboratory safety practices should be followed when handling **BCX 1470 methanesulfonate** and its solvents. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin. All procedures should be performed in a well-ventilated area or a chemical fume hood. Refer to the manufacturer's Safety Data Sheet (SDS) for detailed safety information.

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